

The Pivotal Role of 2-Iodobutane in Modern Organic Chemistry: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Iodobutane**

Cat. No.: **B127507**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of **2-iodobutane**, a versatile haloalkane that serves as a critical building block and reagent in a multitude of organic transformations. Its unique combination of reactivity and selectivity makes it an invaluable tool in the synthesis of complex organic molecules, including pharmaceutical intermediates. This document will delve into the core chemical properties of **2-iodobutane**, detail its participation in key reaction classes, provide specific experimental protocols, and present quantitative data in a clear, accessible format.

Physicochemical and Spectroscopic Properties of 2-Iodobutane

2-Iodobutane, also known as sec-butyl iodide, is a colorless liquid with the chemical formula C_4H_9I .^{[1][2]} Its structure features an iodine atom attached to the second carbon of a butane chain, rendering this carbon a stereocenter in chiral forms of the molecule.^[3] The carbon-iodine bond is the weakest among the carbon-halogen bonds, making the iodide a good leaving group and thus predisposing **2-iodobutane** to nucleophilic substitution and elimination reactions.^[4]

A summary of its key physical and spectroscopic properties is provided in the tables below.

Table 1: Physical Properties of 2-Iodobutane

Property	Value	Reference
Molecular Formula	C ₄ H ₉ I	[2]
Molecular Weight	184.02 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Ether-like	[1]
Density	1.59 g/mL	[5]
Boiling Point	119-120 °C	[5]
Melting Point	-104 °C	[5]
Refractive Index	1.4991	[5]
Vapor Pressure	17.1 mmHg	[1]
Water Solubility	Insoluble	[6]
Solubility in Organic Solvents	Soluble in alcohol	[6]

Table 2: Spectroscopic Data for 2-Iodobutane

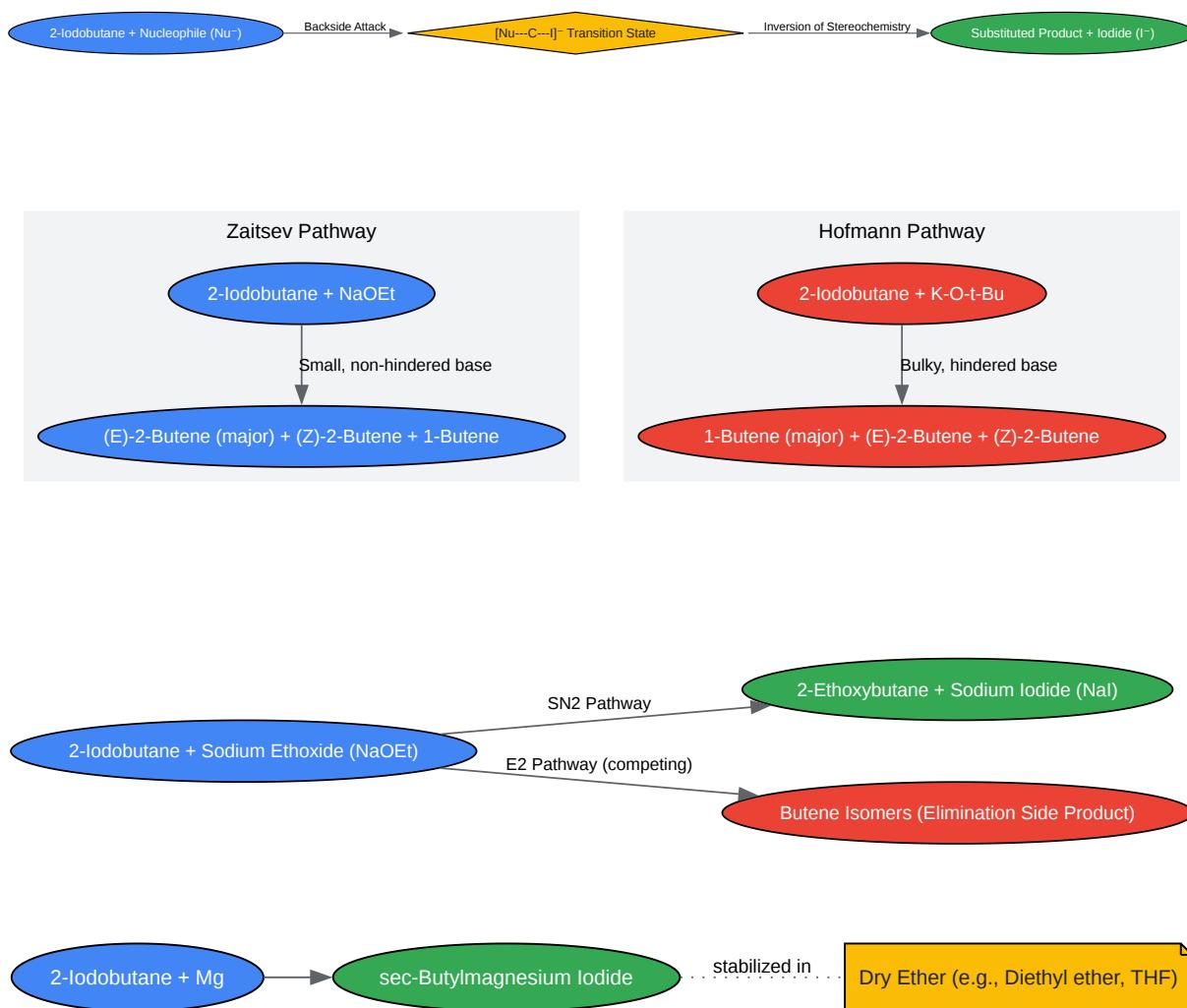
Spectroscopic Technique	Key Data	Reference
¹ H NMR	Shows 5 groups of proton resonances. The integrated proton signal ratio is 3:1:1:1:3. [6]	[6]
¹³ C NMR	Shows 4 distinct carbon environments with chemical shifts at approximately 14.2, 28.5, 32.4, and 36.0 ppm. [7]	[7]
IR Spectroscopy	C-I stretching vibration absorptions at \sim 500-600 cm^{-1} . C-H stretching at \sim 2845-2975 cm^{-1} . [8]	[8]
Mass Spectrometry	Parent molecular ion peak (M^+) at m/z 184. Base ion peak at m/z 57 ($[\text{C}_4\text{H}_9]^+$). A peak at m/z 127 corresponding to $[\text{I}]^+$. [1]	[1]

Key Reactions of 2-Iodobutane in Organic Synthesis

2-Iodobutane is a versatile substrate for a range of fundamental organic reactions, primarily nucleophilic substitutions and eliminations. The outcome of these reactions is highly dependent on the nature of the nucleophile/base, solvent, and reaction conditions.

Nucleophilic Substitution ($\text{S}_{\text{n}}2$) Reactions

Due to the excellent leaving group ability of the iodide ion, **2-iodobutane** readily undergoes bimolecular nucleophilic substitution ($\text{S}_{\text{n}}2$) reactions.[\[4\]](#) These reactions proceed with an inversion of stereochemistry at the chiral center.[\[4\]](#)



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- To cite this document: BenchChem. [The Pivotal Role of 2-Iodo butane in Modern Organic Chemistry: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127507#role-of-2-iodobutane-as-a-haloalkane-in-organic-chemistry>]

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